

# Technical Support Center: TMC647055 Choline Salt Stability & Storage

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## Compound of Interest

Compound Name: TMC647055 Choline salt

Cat. No.: B1191612

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**Product Support ID: TS-TMC-647-CHO**

**Status: Operational | Updated: 2025-05-15**

## Executive Summary: The Stability Paradox

TMC647055 (Choline Salt) is a potent, non-nucleoside NS5B polymerase inhibitor designed for Hepatitis C Virus (HCV) research.[1] While the choline counter-ion is engineered to significantly enhance aqueous solubility and bioavailability compared to the free acid form, it introduces a critical thermodynamic penalty: extreme hygroscopicity.

As a Senior Application Scientist, I often see researchers lose valuable aliquots not due to thermal instability, but due to moisture-induced hydrolysis driven by the salt form itself. This guide provides a self-validating protocol to prevent degradation, ensuring your IC50 data remains reproducible (typically ~82 nM in replicon assays).

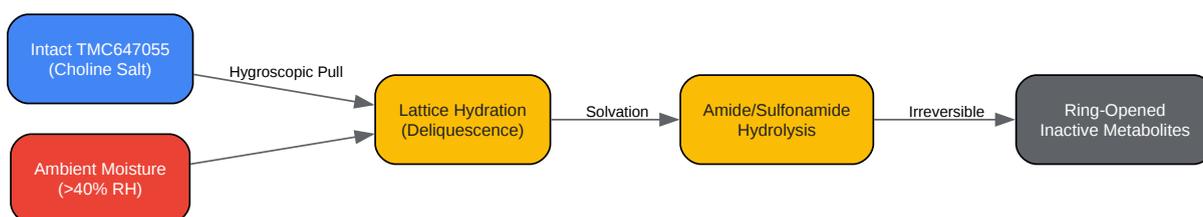
## The Mechanism of Degradation[2][3][4]

To prevent degradation, you must understand the "Why." The instability of **TMC647055 Choline salt** is driven by a specific cascade of events:

- **Hygroscopic Capture:** The quaternary ammonium group of the choline moiety acts as a moisture magnet. Upon exposure to ambient humidity (>40% RH), the lattice energy is overcome by hydration energy, causing deliquescence (turning from solid to paste).

- **Micro-Environment pH Shift:** As water condenses on the crystal surface, the local pH can drift. Choline salts in solution often exhibit a pH of ~6.5, but surface-absorbed water films can facilitate proton transfer.
- **Macrocyclic Hydrolysis:** TMC647055 contains an indole-based 17-membered macrocycle with amide/sulfonamide linkages. The presence of water reduces the activation energy for the hydrolysis of these bonds, leading to ring-opening and total loss of antiviral potency.

## Visualizing the Threat: Degradation Pathway



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Figure 1: The cascade from moisture exposure to irreversible chemical degradation.

## Standard Operating Procedure (SOP): Storage & Handling

This protocol is designed to be a self-validating system. If you follow these steps, the compound's physical appearance serves as a quality checkpoint.

### Phase A: Arrival & Initial Processing

Do not open the vial immediately upon removal from the shipping box.

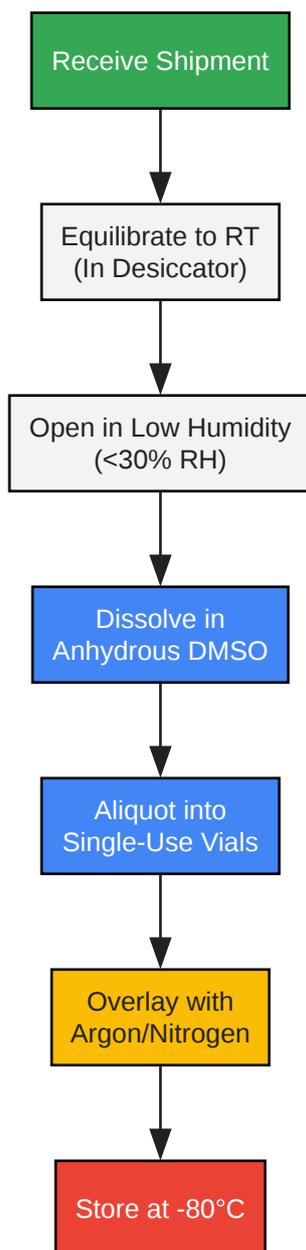
- **Equilibration:** Allow the sealed vial to warm to room temperature (20–25°C) inside a desiccator. This prevents condensation from forming inside the vial when opened.
- **Inert Environment:** If possible, handle the solid in a glovebox or a nitrogen-purged glove bag.

- Solubilization (The "Stock" Strategy):
  - Solvent: Anhydrous DMSO (Dimethyl Sulfoxide).
  - Concentration: Prepare a high-concentration stock (e.g., 10 mM or 20 mM).
  - Why? TMC647055 is more stable in frozen DMSO than as a solid repeatedly exposed to air.

## Phase B: Long-Term Storage Protocol

Parameter	Specification	Scientific Rationale
Temperature	-20°C (Standard) or -80°C (Optimal)	Arrhenius equation dictates that lower T exponentially slows hydrolysis rates.
Atmosphere	Argon or Nitrogen overlay	Displaces oxygen (preventing indole oxidation) and moisture.
Container	Amber Glass Vials with PTFE-lined caps	Amber blocks UV light; PTFE prevents plasticizer leaching by DMSO.
Desiccant	Silica Gel or Molecular Sieves	Active scavenging of residual headspace moisture.

## Workflow Diagram: The "Zero-Moisture" Loop



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Figure 2: Optimal workflow to minimize hygroscopic damage during initial handling.

## Troubleshooting Guide & FAQs

**Q1: My solid TMC647055 Choline salt has turned into a sticky paste/gel. Is it still usable?**

- **Diagnosis:** This is Deliquescence. The salt has absorbed enough atmospheric water to dissolve itself.
- **Verdict:**High Risk. While the compound might still be chemically intact, the precise molecular weight is now unknown due to the water mass. You cannot accurately calculate Molarity.
- **Remedy:** If the compound is expensive/irreplaceable, dissolve the entire paste in a known volume of DMSO. You must then re-quantify the concentration using HPLC or UV-Vis (extinction coefficient) rather than weight. If degradation peaks appear on LC-MS, discard it.

## Q2: Can I store the stock solution in Ethanol or Water?

- **Answer:**No.
- **Reasoning:**
  - **Water:** Promotes rapid hydrolysis of the macrocycle.
  - **Ethanol:** Being protic, it can participate in transesterification or solvolysis over long periods.
  - **Correction:** Use DMSO or DMF (Anhydrous).

## Q3: The DMSO stock solution has turned yellow/brown over time.

- **Diagnosis:**Oxidation. The indole moiety in TMC647055 is electron-rich and susceptible to oxidative stress, especially if the DMSO was not degassed.
- **Action:** Check LC-MS. If the parent peak (M+H) is accompanied by +16 or +32 mass units (hydroxylation/oxidation products), the biological activity (IC50) will be compromised.

## Q4: How do I validate the integrity of my stored stock?

- **Protocol:** Run a standard Reverse-Phase HPLC.
  - **Column:** C18.

- Mobile Phase: Water/Acetonitrile (with 0.1% Formic Acid).
- Expectation: TMC647055 is hydrophobic.[2][3] It should elute late. Early eluting peaks usually indicate hydrolysis fragments (ring-opened species).

## References

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